

Essential Safety and Disposal Procedures for 15-oxo-11Z,13E-eicosadienoic Acid

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Compound of Interest

Compound Name: 15-oxo-11Z,13E-eicosadienoic acid

Cat. No.: B009031

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For Immediate Reference: Researchers, scientists, and drug development professionals must handle **15-oxo-11Z,13E-eicosadienoic acid**, often supplied in an ethanol solution, with stringent safety measures due to its flammable nature and potential for serious eye irritation. Disposal must adhere to hazardous waste protocols.

This guide provides essential safety and disposal information for **15-oxo-11Z,13E-eicosadienoic acid** (CAS Number: 105835-44-7), a compound frequently utilized in research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Chemical and Physical Properties Overview

A summary of key quantitative data for **15-oxo-11Z,13E-eicosadienoic acid** is presented below for easy reference.

Property	Value
Molecular Formula	C ₂₀ H ₃₄ O ₃ [1] [2] [3]
Molecular Weight	322.5 g/mol [1] [2] [3]
Purity	≥95% [1] [2]
Supplied As	A solution in ethanol [1] [2]
Storage Temperature	-80°C [2]
UV/Vis Maximum	λ _{max} : 234 nm [2]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) for 15-OxoEDE (a synonym for **15-oxo-11Z,13E-eicosadienoic acid**), the product, as a solution in ethanol, is classified as a highly flammable liquid and vapor (H225) and causes serious eye irritation (H319).[\[4\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory to prevent eye contact.[\[4\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin Protection: A lab coat should be worn. Avoid prolonged or repeated skin exposure.[\[4\]](#)
- Respiratory Protection: Not typically required if handled correctly in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)

Handling:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Use only non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)

- Ground and bond container and receiving equipment.[4]
- Wash hands thoroughly after handling.[4]

Step-by-Step Disposal Procedure

The disposal of **15-oxo-11Z,13E-eicosadienoic acid** and its containers must be managed as hazardous waste. Adherence to institutional and local environmental regulations is paramount.

- Waste Identification:
 - Label the waste clearly as "Hazardous Waste" and include the full chemical name: "**15-oxo-11Z,13E-eicosadienoic acid** in ethanol." [5] Do not use abbreviations.[5]
 - This material is considered hazardous due to its flammability and potential as an eye irritant.[4]
- Waste Collection and Storage:
 - Collect waste in a designated, compatible container that is in good condition with a secure lid.[5]
 - The container must be kept closed except when adding waste.[5]
 - Store the hazardous waste in a designated satellite accumulation area near the point of generation.[6]
 - Segregate this flammable waste from incompatible materials, particularly oxidizers.[7]
- Disposal of Empty Containers:
 - Empty containers that held this substance should be treated as hazardous waste unless properly decontaminated.
 - To decontaminate, triple-rinse the container with a suitable solvent.[5][6] The rinsate must be collected and disposed of as hazardous waste.[5]

- After triple-rinsing and air-drying in a ventilated area (like a chemical fume hood), the container may be disposed of as regular laboratory trash, provided all hazardous markings are removed or defaced.[6]
- Scheduling Waste Pick-up:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pick-up for the hazardous waste.[5] Do not dispose of this chemical down the drain.[5]

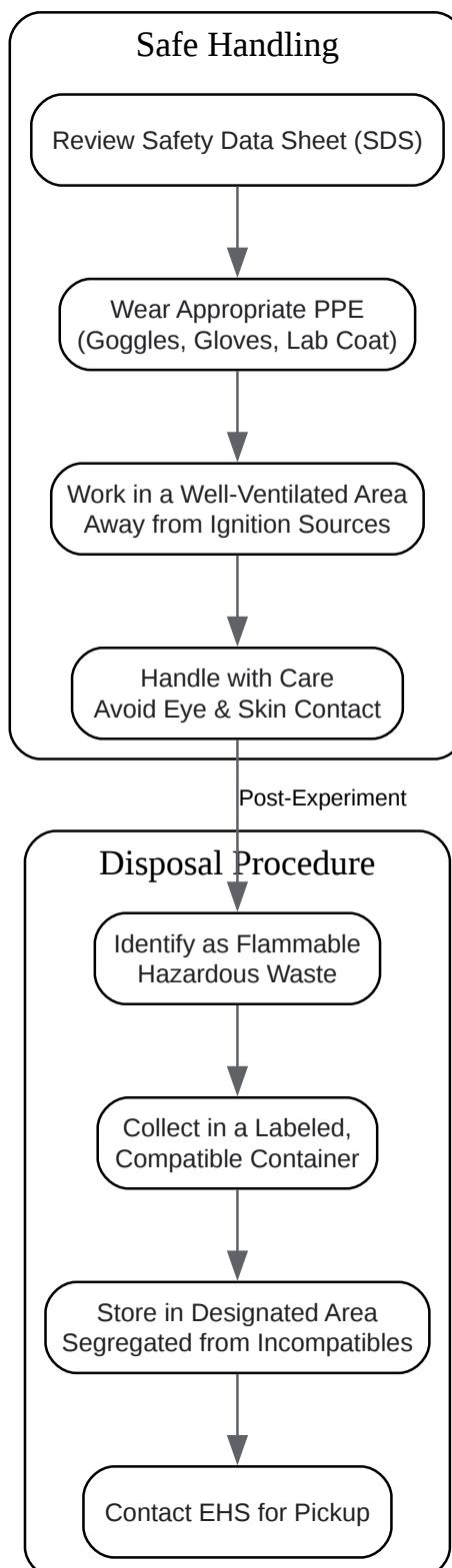
Spill Management

In the event of a spill, the flammable nature of the ethanol solution requires immediate and careful attention.

- Extinguishing Media: Use CO2, extinguishing powder, or water spray for small fires. For larger fires, use water spray or alcohol-resistant foam.[4]
- Cleanup:
 - Remove all sources of ignition.
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible material.
 - Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.

Disclaimer: This information is intended as a guide and should be supplemented by a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier and your institution's specific safety and disposal protocols.

Logical Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposal of **15-oxo-11Z,13E-eicosadienoic acid**.

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